

MitoTracker Green FM mechanism of action

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Compound of Interest

Compound Name: *mitoTracker Green FM*

Cat. No.: *B15552189*

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Introduction

MitoTracker Green FM is a fluorescent dye widely utilized in cell biology for the visualization and analysis of mitochondria in living cells.^{[1][2][3][4]} Its unique properties make it a valuable tool for assessing mitochondrial mass and morphology.^{[2][5]} This guide provides a comprehensive overview of the dye's core mechanism, quantitative properties, and detailed protocols for its application, tailored for researchers, scientists, and professionals in drug development.

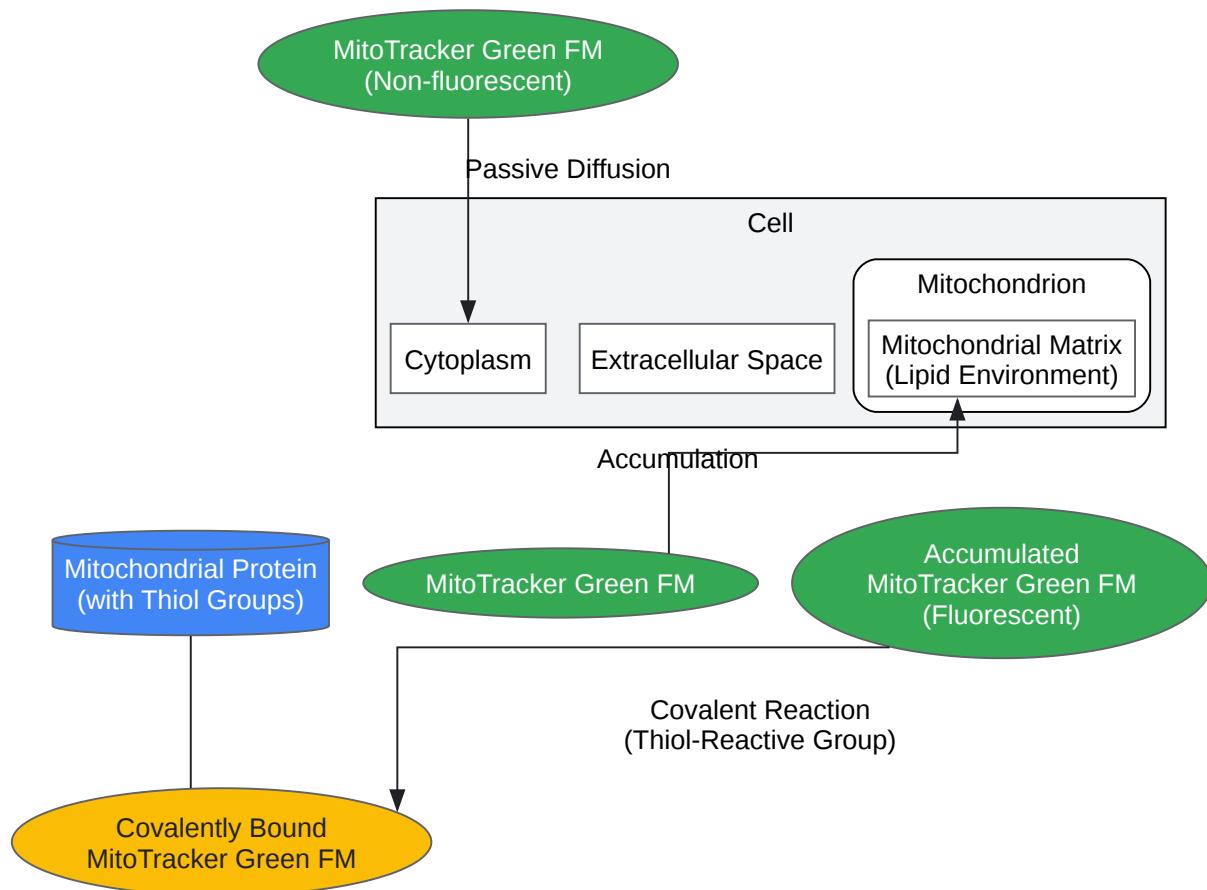
Core Mechanism of Action

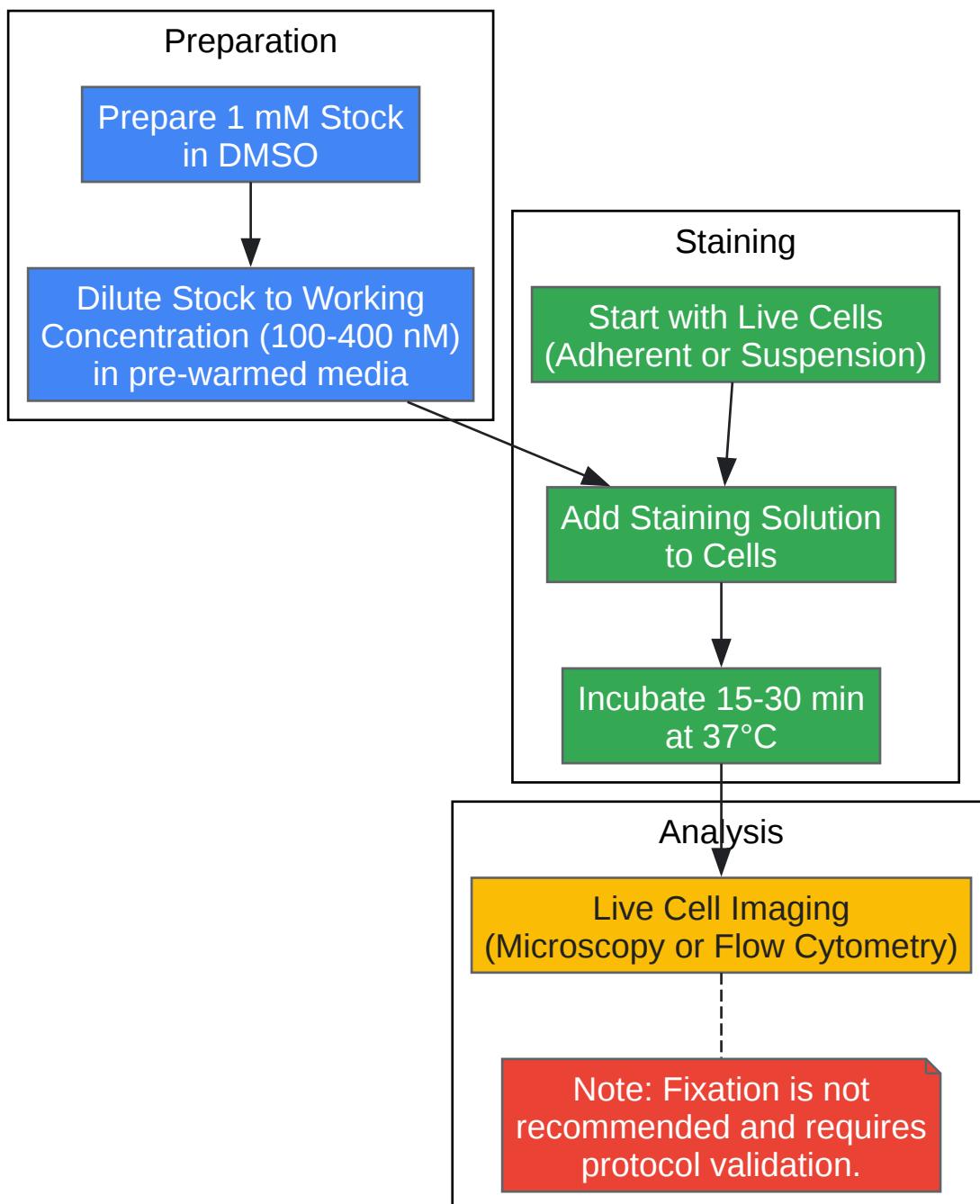
The functionality of **MitoTracker Green FM** is a multi-step process that ensures selective and stable labeling of mitochondria. The dye is cell-permeant, allowing it to passively diffuse across the plasma membrane of live cells.^{[5][6][7][8]}

- Mitochondrial Accumulation: Once inside the cell, **MitoTracker Green FM** preferentially accumulates in the mitochondria.^{[1][2][5][9]} While some initial accumulation is driven by the mitochondrial membrane potential, its retention is not dependent on this potential, which distinguishes it from other mitochondrial dyes like MitoTracker Red CMXRos.^{[1][2][5][9]}
- Covalent Binding: The key to its mechanism lies in a mildly thiol-reactive chloromethyl group on the dye molecule.^{[5][7][10][11]} This group reacts with free thiol groups found on cysteine residues of proteins and peptides within the mitochondrial matrix, forming a stable covalent bond.^{[1][2][4][9]} This covalent linkage ensures the dye is retained within the mitochondria, even if the membrane potential is lost.^[2]

- Fluorescence Activation: A significant advantage of **MitoTracker Green FM** is that it is essentially non-fluorescent in aqueous environments and only becomes brightly fluorescent upon accumulation in the lipid-rich environment of the mitochondria.[\[5\]](#)[\[12\]](#) This minimizes background fluorescence from unbound dye in the cytoplasm, eliminating the need for a wash step before imaging and allowing for clear visualization of mitochondria immediately after staining.[\[5\]](#)

Because its retention is primarily due to covalent binding rather than membrane potential, **MitoTracker Green FM** is considered a reliable marker for mitochondrial mass.[\[2\]](#)[\[5\]](#)





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